

Application Notes and Protocols for SKL2001 Powder

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Compound of Interest

Compound Name: SKL2001

Cat. No.: B15545171

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Product Information

SKL2001 is a small molecule agonist of the Wnt/ β -catenin signaling pathway.[1][2] It functions by stabilizing intracellular β -catenin through the disruption of the Axin/ β -catenin interaction.[1][2][3] This mechanism prevents the phosphorylation and subsequent proteasomal degradation of β -catenin, leading to its accumulation and the activation of downstream gene transcription.[2][4] **SKL2001** has been utilized in research to promote osteoblast differentiation and suppress adipocyte differentiation.[5]

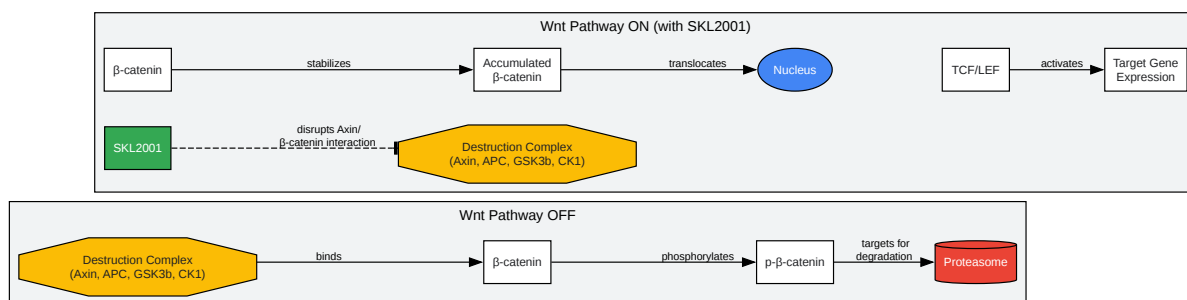
Chemical and Physical Properties

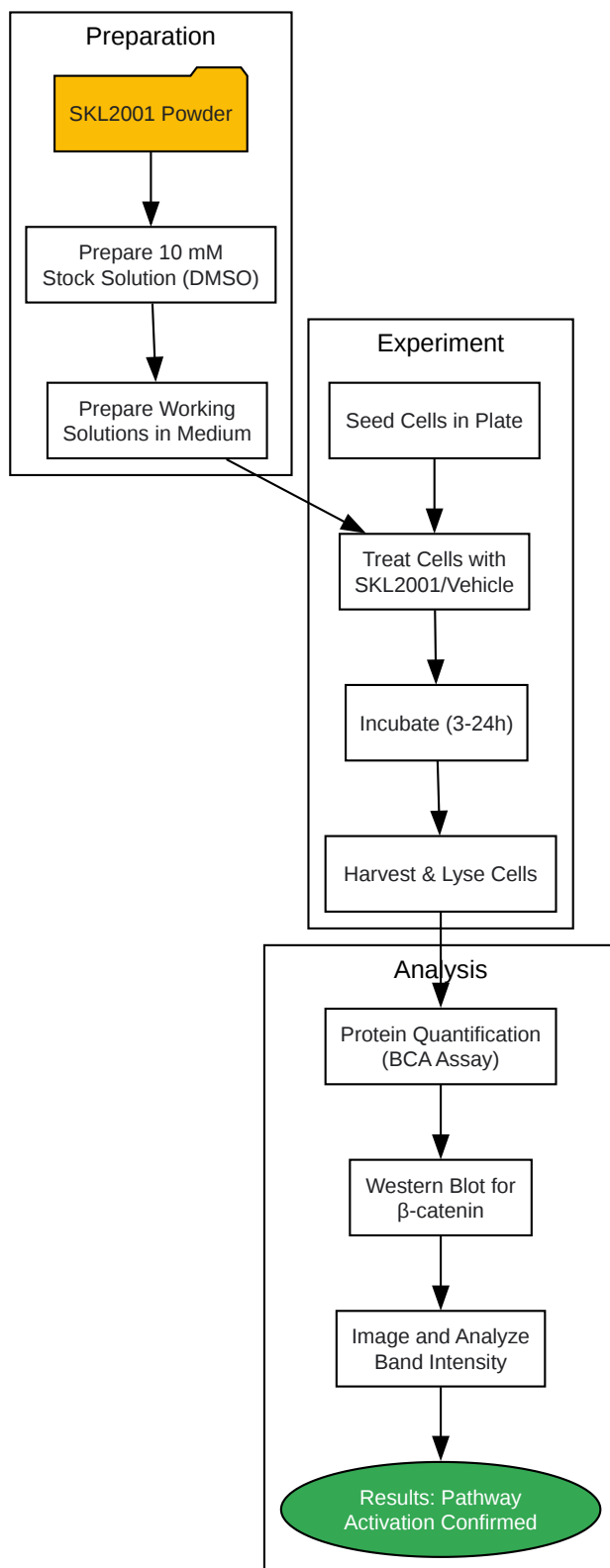
SKL2001 is a cell-permeable imidazolyl-isoxazolamide compound. Its key properties are summarized below.

Property	Value	References
Chemical Name	5-(Furan-2-yl)-N-(3-(1H-imidazol-1-yl)propyl)-1,2-oxazole-3-carboxamide	
Synonyms	Wnt Agonist II	
CAS Number	909089-13-0	[1][6]
Molecular Formula	C ₁₄ H ₁₄ N ₄ O ₃	[6]
Molecular Weight	286.29 g/mol	[2][6]
Purity	>95-99% (HPLC)	[6]
Appearance	Solid, Pink-Red Powder	

Mechanism of Action: Wnt/ β -Catenin Pathway Activation

SKL2001 activates the canonical Wnt/ β -catenin signaling pathway. In the absence of a Wnt ligand, a "destruction complex" (comprising Axin, APC, GSK-3 β , and CK1) phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation.[2][4] **SKL2001** physically disrupts the interaction between Axin and β -catenin.[2][7] This action prevents the phosphorylation of β -catenin at key serine and threonine residues (Ser33/37/Thr41 and Ser45), leading to its stabilization and accumulation in the cytoplasm and nucleus.[2][4] Nuclear β -catenin then associates with TCF/LEF transcription factors to activate the expression of Wnt target genes, such as Axin2.[1][6] Notably, **SKL2001**'s activity is independent of GSK-3 β inhibition.[2][5]





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